

A Technical Review of 2,5-Dinitrobenzoic Acid: Properties, Synthesis, and Research Applications

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Compound of Interest

Compound Name: **2,5-Dinitrobenzoic acid**

Cat. No.: **B146384**

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Abstract

2,5-Dinitrobenzoic acid (2,5-DNBA) is a significant chemical compound utilized across various scientific disciplines. This technical guide provides a comprehensive review of its chemical and physical properties, detailed experimental protocols for its synthesis, and an exploration of its applications in research and development. Key areas of focus include its role as a chemical intermediate, its reactivity, and its potential as a scaffold in drug discovery. This document synthesizes quantitative data into structured tables and employs diagrams to illustrate complex workflows and reaction pathways, serving as a vital resource for researchers, scientists, and professionals in drug development.

Physicochemical Properties

2,5-Dinitrobenzoic acid is a solid, light yellow crystalline powder.^[1] Its fundamental properties are crucial for its application in various experimental settings.

Table 1: Chemical Identifiers for **2,5-Dinitrobenzoic Acid**

Identifier	Value
IUPAC Name	2,5-dinitrobenzoic acid [2]
CAS Number	610-28-6 [2] [3] [4]
Molecular Formula	C ₇ H ₄ N ₂ O ₆ [1] [2] [3]
Molecular Weight	212.12 g/mol [1] [2] [4]
Canonical SMILES	C1=CC(=C(C=C1--INVALID-LINK--[O-])C(=O)O)--INVALID-LINK--[O-] [2]
InChI Key	YKMDNKRCCODWMG-UHFFFAOYSA-N [2] [4]
EC Number	210-216-9 [2] [4]

| MDL Number | MFCD00024256[\[1\]](#)[\[4\]](#) |

Table 2: Physicochemical Properties of **2,5-Dinitrobenzoic Acid**

Property	Value
Melting Point	177–182 °C [1] [4] [5]
Boiling Point	419.6 ± 35.0 °C (Predicted) [1]
Density	1.688 ± 0.06 g/cm ³ (Predicted) [1]
Appearance	Light yellow crystalline powder [1]
Purity	≥95.0% (HPLC) [1] [4]

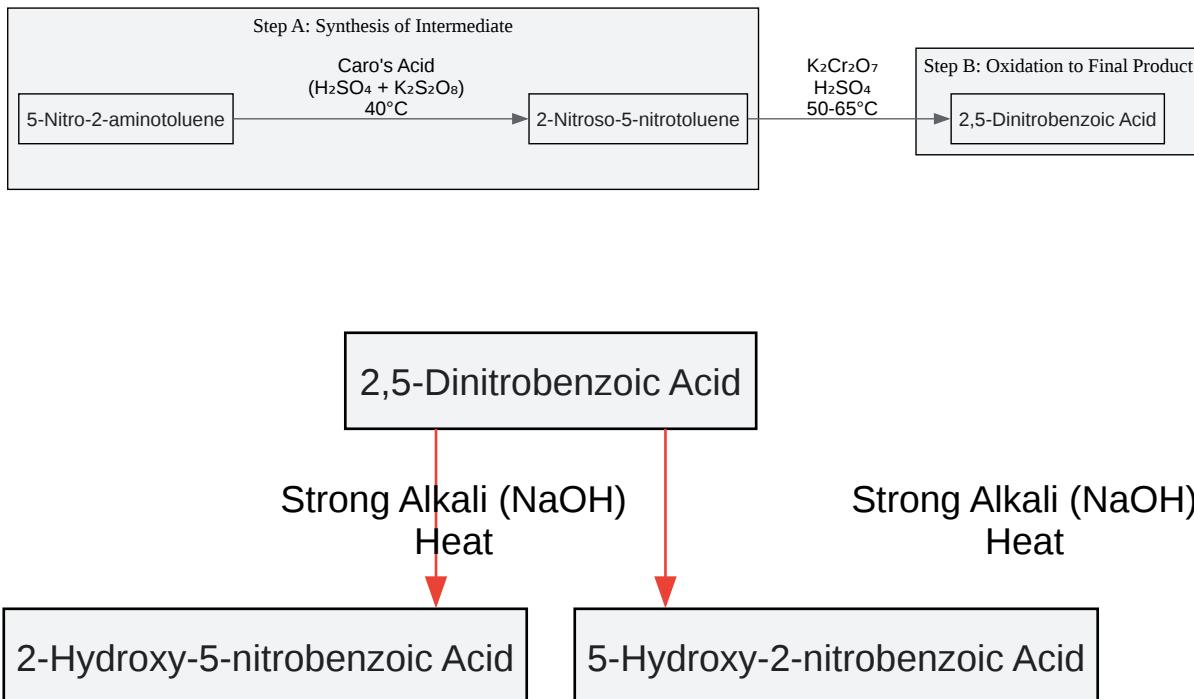
| Storage | 2–8 °C[\[1\]](#) |

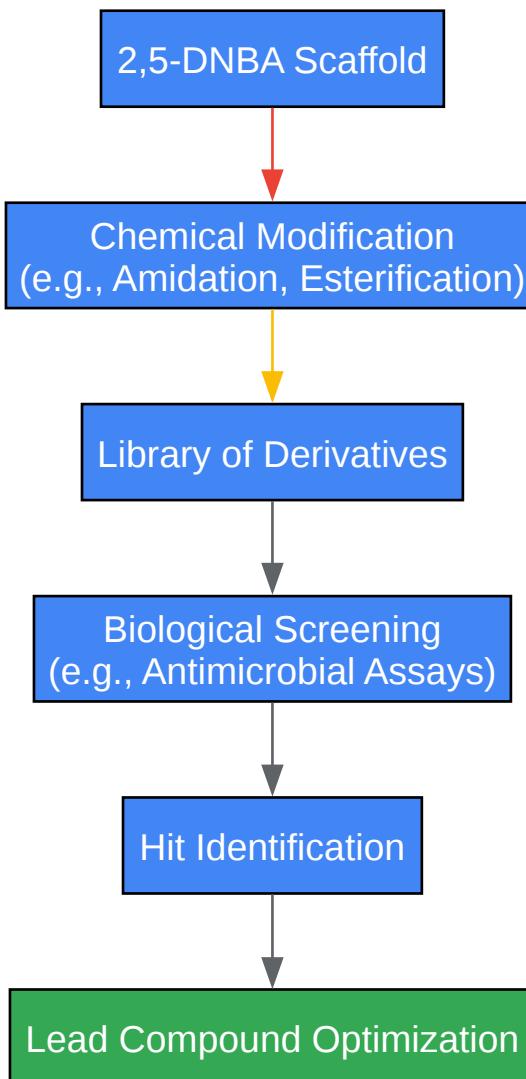
Spectroscopic data, including ¹H NMR, ¹³C NMR, UV-VIS, and IR spectra, are available for **2,5-Dinitrobenzoic acid**, confirming its structure.[\[2\]](#)[\[6\]](#)

Synthesis and Experimental Protocols

The synthesis of **2,5-Dinitrobenzoic acid** has been well-documented, with the most detailed procedure involving a two-step process starting from 5-nitro-2-aminotoluene.[\[5\]](#) Alternative

methods include the nitration of o-nitrobenzoic acid and the oxidation of 2,5-dinitrotoluene.[\[5\]](#)





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